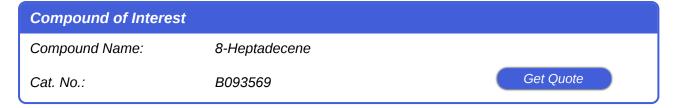


CAS number and molecular weight of 8-Heptadecene

Author: BenchChem Technical Support Team. Date: December 2025



Technical Data Sheet: 8-Heptadecene

For Researchers, Scientists, and Chemical Professionals

This technical guide provides a consolidated overview of the chemical and physical properties of **8-Heptadecene**, including its various isomers. The information is intended for use by researchers, scientists, and professionals in the field of chemistry.

Core Chemical Data

8-Heptadecene is an unsaturated hydrocarbon with the chemical formula $C_{17}H_{34}$.[1] It exists as two primary geometric isomers, cis (Z) and trans (E), which exhibit distinct physical and chemical properties. The molecular weight of **8-Heptadecene** is approximately 238.45 g/mol . [1][2]

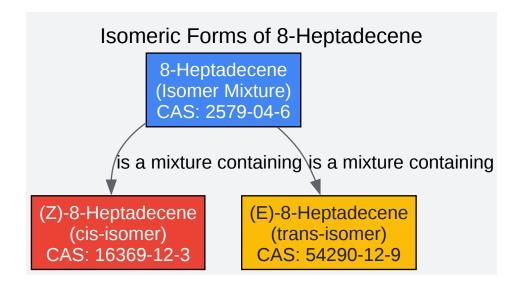
A comprehensive summary of the key quantitative data for **8-Heptadecene** and its isomers is presented in the table below. This allows for a clear comparison of the different forms of the molecule.



Property	(Z)-8-Heptadecene (cis)	(E)-8-Heptadecene (trans)	8-Heptadecene (Isomer Mixture)
CAS Number	16369-12-3[3]	54290-12-9[1]	2579-04-6[4]
Molecular Formula	C17H34[5]	C17H34[1]	C17H34[4]
Molecular Weight	238.45 g/mol [3]	238.4519 g/mol [1]	238.45798 g/mol [4]
IUPAC Name	(Z)-heptadec-8-ene[5]	(E)-heptadec-8-ene[6]	Heptadec-8-ene[4]
Boiling Point	304.00 to 306.00 °C @ 760.00 mm Hg[7]	305.41 °C @ 760.00 mm Hg (est)[4]	Not Available
Flash Point	280.00 °F (137.78 °C) [7]	281.00 °F (138.20 °C) (est)[4]	Not Available
Vapor Pressure	0.001000 mmHg @ 25.00 °C (est)[7]	0.001000 mmHg @ 25.00 °C (est)[4]	Not Available
logP (o/w)	8.959 (est)[7]	8.959 (est)[4]	8.50 (est)[4]
Solubility in Water	0.0004599 mg/L @ 25 °C (est)[7]	0.0004599 mg/L @ 25 °C (est)[4]	Not Available

Isomeric Relationships of 8-Heptadecene

The following diagram illustrates the relationship between the general term **8-Heptadecene** and its specific cis and trans isomers, along with their respective CAS numbers.





Click to download full resolution via product page

Isomeric Forms of 8-Heptadecene

Experimental Protocols

While detailed experimental protocols for drug development are not available for **8- Heptadecene**, a method for its synthesis has been described in the literature.

Synthesis of 8-Heptadecene via Decarboxylation of Oleic Acid

One reported method for the synthesis of **8-heptadecene** involves the decarboxylation of oleic acid.[8] This process is carried out in a flow system in the presence of various catalysts.[8] The yield of **8-heptadecene** is dependent on the reaction temperature.[8] A competing reaction pathway that can occur is hydrodeoxygenation, which results in the formation of octadecane.[8] The recyclability of the catalyst has been observed to be most effective in a CO₂ atmosphere. [8]

Note: This is a general description of a synthetic method. For detailed experimental parameters, including specific catalysts, temperatures, flow rates, and purification methods, it is essential to consult the primary research literature.

Concluding Remarks

This technical guide provides a summary of the currently available chemical and physical data for **8-Heptadecene** and its isomers. The provided information on its synthesis offers a starting point for researchers interested in the chemical preparation of this compound. At present, there is a lack of published data regarding the biological activity or potential therapeutic applications of **8-Heptadecene**, and as such, no information on signaling pathways or extensive experimental protocols for drug development can be provided. Further research would be necessary to explore these aspects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. 8-Heptadecene [webbook.nist.gov]
- 2. scent.vn [scent.vn]
- 3. Page loading... [wap.guidechem.com]
- 4. 8-heptadecene, 2579-04-6 [thegoodscentscompany.com]
- 5. (Z)-8-heptadecene | C17H34 | CID 5352243 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 8-Heptadecene | C17H34 | CID 5364555 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. (Z)-8-heptadecene, 16369-12-3 [thegoodscentscompany.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [CAS number and molecular weight of 8-Heptadecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093569#cas-number-and-molecular-weight-of-8-heptadecene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com